

Aumitin vs autophinib mitochondrial respiration

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aumitin

Cat. No.: S519762

Get Quote

Aumitin: Mechanism and Experimental Data

The discovery and characterization of **Aumitin** are documented in a 2018 study [1]. The tables below summarize the key quantitative findings and the experimental methods used to obtain them.

Table 1: Summary of Quantitative Data on Aumitin [1]

Measurement Parameter	Experimental System	Result (IC ₅₀)	Key Finding
Autophagy Inhibition (Starvation-induced)	MCF-7 cells	0.12 ± 0.07 μM	Potently inhibits autophagic flux.
Autophagy Inhibition (Rapamycin-induced)	MCF-7 cells	0.24 ± 0.20 μM	Acts downstream of mTOR.
Mitochondrial Resp. Inhibition	HeLa cells	0.11 ± 0.21 μM	Strongly suppresses oxygen consumption.
Mitochondrial Resp. Inhibition	MCF-7 cells	0.44 ± 0.11 μM	Effect is consistent across cell lines.
Complex I Inhibition (NADH-CoQ reductase assay)	Isolated mitochondria	Significant inhibition	Directly targets and inhibits mitochondrial Complex I.

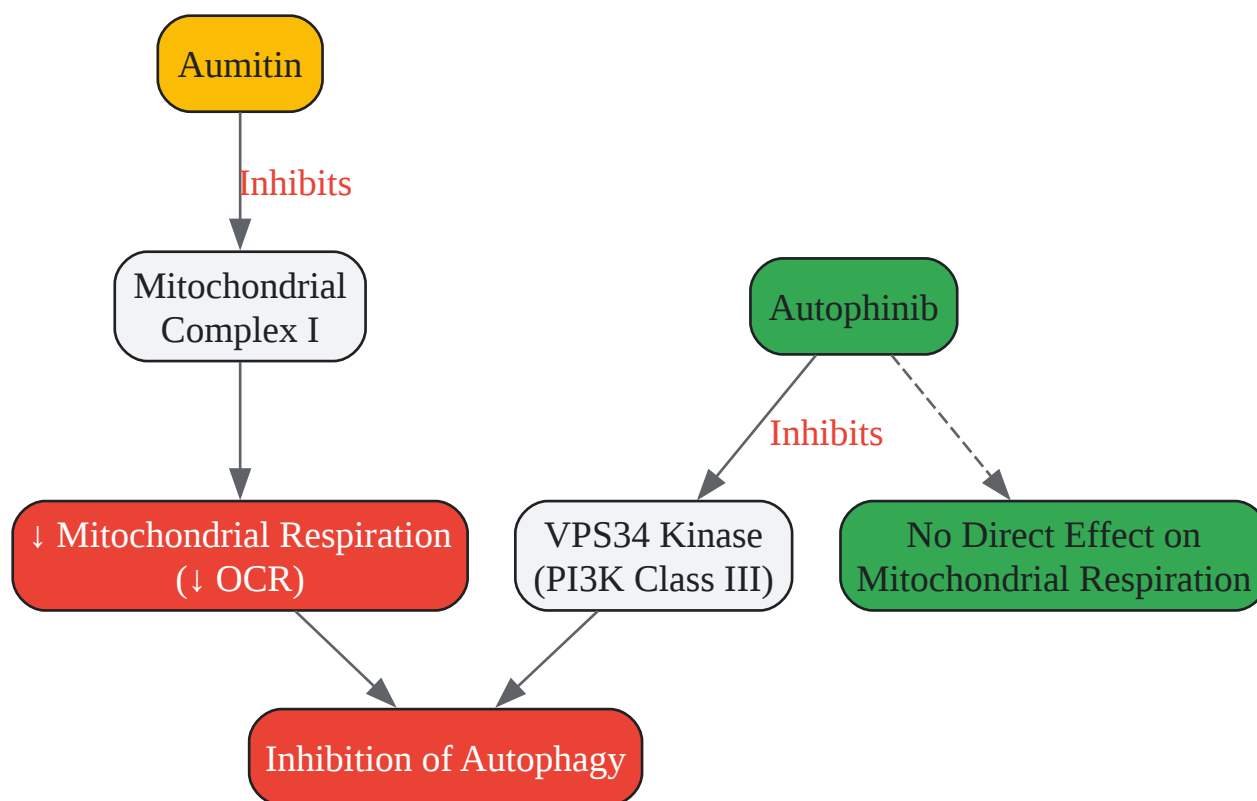
Table 2: Key Experimental Protocols for **Aumitin** [1]

Experimental Method	Key Details	Purpose
High-Content Autophagy Screening	MCF-7 cells stably expressing eGFP-LC3. Autophagy induced by starvation or rapamycin.	Phenotypic identification of novel autophagy inhibitors.
Western Blot Analysis	Monitoring LC3-I to LC3-II lipidation and p62/SQSTM1 degradation.	Confirmation of autophagic flux inhibition.
Seahorse XF Analyzer Assay	Measurement of Oxygen Consumption Rate (OCR) and Extracellular Acidification Rate (ECAR) in live cells.	Assessment of mitochondrial respiration vs. glycolytic activity.
Semi-Intact Cell Respiration Assay	Plasma membrane permeabilized with digitonin; specific substrates fed to individual mitochondrial complexes.	Identification of the specific mitochondrial complex being targeted.
In Vitro Complex I Activity Assay	Measurement of NADH-coenzyme Q reductase activity in isolated mitochondria.	Direct confirmation of Complex I inhibition.

The Challenge of Comparing with Autophinib

While the same 2018 study that describes **Aumitin** explicitly states that Autophinib "did not modulate mitochondrial respiration" [1], specific quantitative OCR data or detailed protocols for this negative finding were not fully elaborated in the search results. Therefore, a direct, data-to-data comparison is not currently possible.

The following diagram illustrates the distinct mechanisms of action for both compounds based on the available information.



Click to download full resolution via product page

As the diagram shows, **Aumitin** and Autophinib inhibit autophagy through fundamentally different primary targets.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Discovery of the novel autophagy inhibitor aumitin that ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Aumitin vs autophinib mitochondrial respiration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519762#aumitin-vs-autophinib-mitochondrial-respiration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com